

An In-depth Technical Guide to 3-Methylglutaric Anhydride

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Compound of Interest

Compound Name: 3-Methylglutaric anhydride

Cat. No.: B1583352

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Methylglutaric anhydride**, a valuable intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries. This document outlines its chemical and physical properties, safety and handling protocols, and detailed experimental procedures.

Chemical and Physical Properties

3-Methylglutaric anhydride is a cyclic anhydride that serves as a versatile building block in the synthesis of more complex molecules. Its key properties are summarized below.

Property	Value	Reference
CAS Number	4166-53-4	[1][2][3]
Molecular Formula	C ₆ H ₈ O ₃	[1][2]
Molecular Weight	128.13 g/mol	[2][3][4]
Appearance	White to almost white crystalline powder	
Melting Point	42-46 °C	[5]
Boiling Point	180-182 °C at 25 mmHg	[5]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
EINECS Number	224-020-6	[1][3]

Safety and Handling

Proper handling of **3-Methylglutaric anhydride** is crucial to ensure laboratory safety. The compound is classified as an irritant.

Hazard Identification:[3][6]

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]
- Pictogram:
 - GHS07 (Exclamation mark)

Precautionary Measures:[3][6]

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
 - P264: Wash hands thoroughly after handling.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Storage:

- Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.[7] It is sensitive to moisture.[5]

Experimental Protocols

Synthesis of **3-Methylglutaric Anhydride** from 3-Methylglutaric Acid

A common method for the preparation of **3-Methylglutaric anhydride** is through the dehydration of 3-Methylglutaric acid using a dehydrating agent such as acetic anhydride.[8]

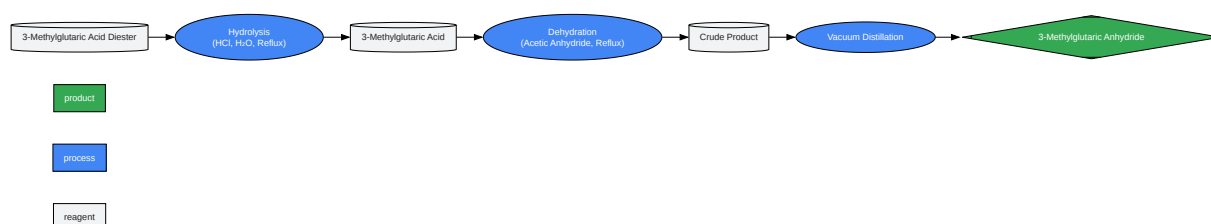
Materials:

- 3-Methylglutaric acid
- Acetic anhydride
- Concentrated hydrochloric acid
- Water

- Ice bath
- Distillation apparatus

Procedure:[8]

- A mixture of the residue from a preceding synthesis step (containing the di-ester of 3-methylglutaric acid) is cooled in an ice bath.
- Successively add 200 ml of water and 450 ml of concentrated hydrochloric acid.
- Heat the resulting mixture under reflux with stirring for 8 hours.
- Set the condenser for distillation and continue to heat and stir, raising the bath temperature to distill off water and alcohol.
- Finally, heat the bath to 180–190°C until gas evolution ceases (approximately 1 hour).
- Remove the stirrer and add 125 ml of acetic anhydride. Reflux the mixture for 3 hours.
- The combined filtrate and washings are distilled under reduced pressure using a water pump to remove all acetic acid and acetic anhydride.
- An oil pump is then connected, and the distillation is continued.
- Collect the **3-Methylglutaric anhydride** at 118–122°C/3.5 mm. The yield is typically 60–76%.



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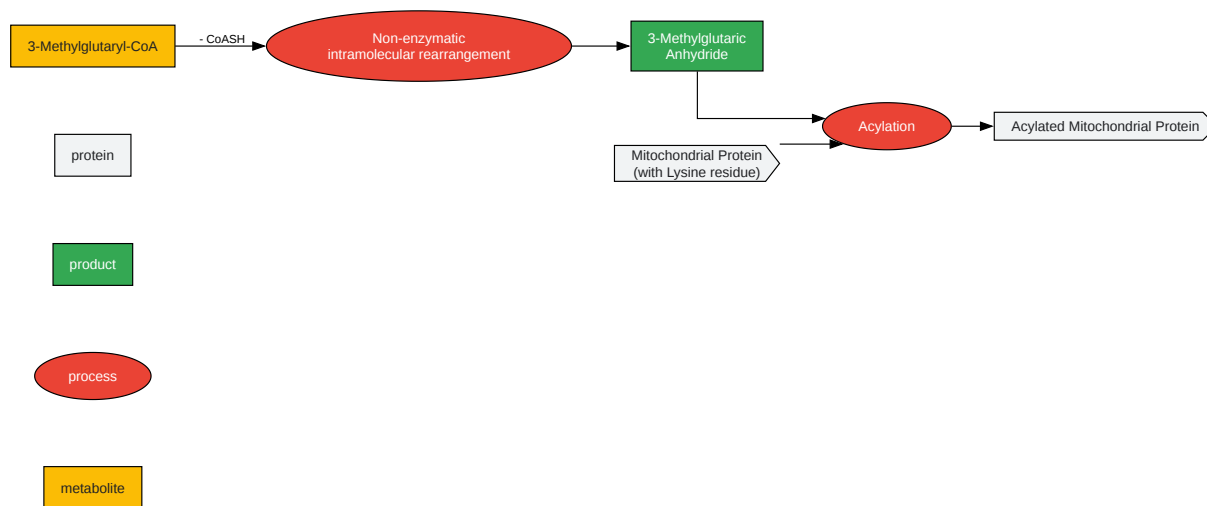
Caption: Synthesis workflow for **3-Methylglutaric anhydride**.

Biological Relevance and Applications

3-Methylglutaric anhydride is not only a synthetic intermediate but also has biological relevance. In certain metabolic disorders, such as deficiencies in 3-hydroxy-3-methylglutaryl-CoA lyase, the precursor 3-methylglutaryl-CoA can accumulate. This can lead to the non-enzymatic formation of **3-Methylglutaric anhydride**.^[9]

This reactive anhydride can then acylate mitochondrial proteins, particularly on lysine residues, potentially affecting their function.^[9] This post-translational modification is an area of ongoing research.

In synthetic chemistry, **3-Methylglutaric anhydride** is a key precursor in the synthesis of various pharmaceutical compounds, including oxeicosanoid receptor antagonists, which are being investigated for their potential in treating inflammatory and immune-related conditions.^[5]



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Caption: Formation and reactivity of **3-Methylglutaric anhydride**.

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